

"Methyl 4-hydroxy-3-iodobenzoate" molecular weight and formula

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Compound of Interest

Compound Name: Methyl 4-hydroxy-3-iodobenzoate

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An In-depth Technical Guide on Methyl 4-hydroxy-3-iodobenzoate

This guide provides a detailed overview of the fundamental physicochemical properties of **Methyl 4-hydroxy-3-iodobenzoate**, a compound of interest for researchers, scientists, and professionals in drug development.

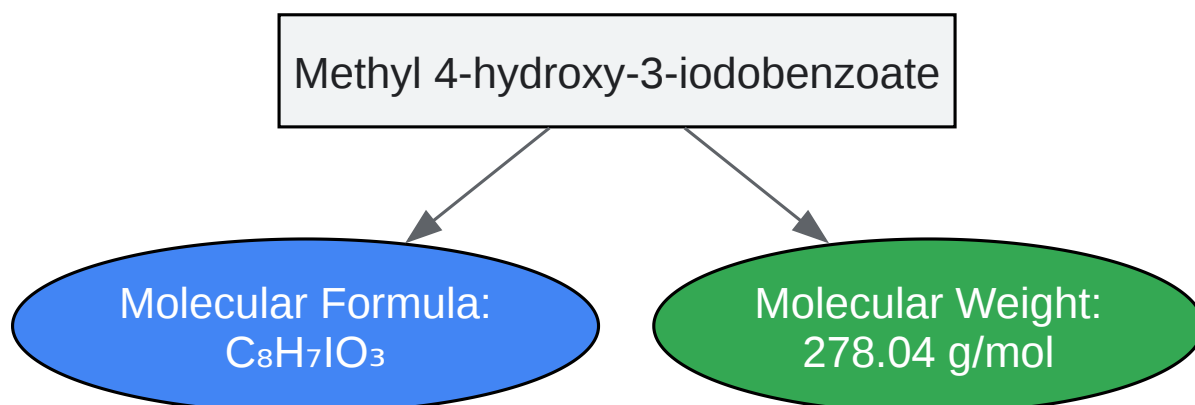
Core Physicochemical Data

Methyl 4-hydroxy-3-iodobenzoate is an organic compound with key identifying properties summarized below. This data is crucial for experimental design, chemical synthesis, and analytical characterization.

Property	Value	Citations
Molecular Formula	C ₈ H ₇ IO ₃	[1][2][3][4]
Molecular Weight	278.04 g/mol	[1][2][3]
Alternate Names	4-Hydroxy-3-iodo-benzoic acid methyl ester	[2]
CAS Number	15126-06-4	[2][3][5]

Structural and Property Overview

The relationship between the compound and its core identifiers is a foundational concept for its use in further research and development. The following diagram illustrates this fundamental connection.



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Core properties of **Methyl 4-hydroxy-3-iodobenzoate**.

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